

# Esomeprazole Strontium: A Comprehensive Technical Guide to its Crystalline Structure and Polymorphism

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## Compound of Interest

Compound Name: *Esomeprazole strontium*

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## Abstract

Esomeprazole, the S-enantiomer of omeprazole, is a widely used proton pump inhibitor for the treatment of acid-related gastrointestinal disorders. While the magnesium salt is the most common formulation, the strontium salt of esomeprazole offers an alternative with distinct physicochemical properties. This technical guide provides an in-depth analysis of the crystal structure and known polymorphic forms of **esomeprazole strontium**, compiling available data from patents and regulatory filings. The guide focuses on the well-characterized tetrahydrate crystalline form, while also discussing the anhydrous form and potential, yet unconfirmed, polymorphs. Detailed experimental protocols for synthesis and characterization are provided, along with a comparative analysis of the physicochemical properties.

## Introduction

**Esomeprazole strontium** is a salt form of esomeprazole, a proton pump inhibitor that suppresses gastric acid secretion.[1][2] The choice of the salt form of an active pharmaceutical ingredient (API) is critical in drug development as it can significantly influence properties such as solubility, stability, and bioavailability. Esomeprazole has been formulated with various cations, including magnesium, sodium, potassium, and strontium.[3][4][5] The strontium salt, in particular, has been developed as a stable crystalline tetrahydrate.[6] Understanding the solid-

state chemistry, including the crystal structure and potential for polymorphism, of **esomeprazole strontium** is crucial for formulation development, quality control, and regulatory compliance.

Polymorphism, the ability of a compound to exist in two or more crystalline forms with different arrangements of molecules in the crystal lattice, can impact the therapeutic efficacy and manufacturability of a drug product. While extensive polymorphic studies have been conducted on other esomeprazole salts, the publicly available information on **esomeprazole strontium** polymorphism is limited. This guide aims to consolidate the existing knowledge on the crystal structure and polymorphism of **esomeprazole strontium**.

## Crystalline Forms of Esomeprazole Strontium

The majority of published literature and patent documents describe a stable crystalline tetrahydrate of **esomeprazole strontium**. An anhydrous form is also mentioned, although detailed characterization is scarce. There are also unverified mentions of other polymorphic forms.

### Esomeprazole Strontium Tetrahydrate

The most well-documented form is a crystalline tetrahydrate of **esomeprazole strontium**.<sup>[6]</sup> This form is described as a white to almost white crystalline powder.<sup>[1]</sup>

Molecular and Structural Information:

Property	Value	Reference
Molecular Formula	$(C_{17}H_{18}N_3O_3S)_2Sr \cdot 4H_2O$	<sup>[7]</sup>
Molecular Weight	848.50 g/mol	<sup>[7]</sup>
Structure	Two esomeprazole molecules and four water molecules are coordinated to a strontium ion ( $Sr^{2+}$ ).	<sup>[6]</sup>

Physicochemical Characterization:

The tetrahydrate form has been characterized using various analytical techniques.

The XRPD spectrum of **esomeprazole strontium** tetrahydrate exhibits a distinct pattern of characteristic peaks.

2θ (±0.2°)
5.6
11.1
13.5
14.8
16.2
17.5
18.0
20.1
20.4
21.2
22.2
24.5
25.2
26.3
27.5
29.8
31.1
32.8
36.5
Data sourced from patent EP1780207B1[6]

Differential Scanning Calorimetry (DSC) of the tetrahydrate shows a characteristic endothermic peak followed by an exothermic peak.

Thermal Event	Onset Temperature (°C)	Peak Temperature (°C)	Enthalpy (J/g)	Reference
Endotherm	~100	~118	~179	[6]
Exotherm	~203	~211	~451	[6]

The endotherm is likely associated with the loss of water of hydration, while the exotherm indicates decomposition. The melting point has been reported to be around 202°C.[6]

The IR spectrum (KBr) of **esomeprazole strontium** tetrahydrate shows characteristic absorption bands.

Wavenumber (cm <sup>-1</sup> )
3422
2991
2831
1638
1611
1569
1476
1444.4
1390
1271
1204
1156
1077
1027
855
844
798
Data sourced from patent EP1780207B1[8]

## Anhydrous Esomeprazole Strontium

An anhydrous form of **esomeprazole strontium** is also recognized, though detailed characterization data is not readily available in the public domain.

Molecular Information:

Property	Value	Reference
Molecular Formula	$(C_{17}H_{18}N_3O_3S)_2Sr$	[9]
Molecular Weight	776.44 g/mol	[10]

Further research is required to fully characterize the physicochemical properties and stability of the anhydrous form.

## Potential Polymorphic Forms (Unverified)

A Chinese patent application (CN110526899A) makes a brief and untranslated mention of "esomeprazole strontium  $\alpha$  type,  $\beta$  type,  $\kappa$  type recruit's formula crystalline". However, this document does not provide any experimental data, such as XRPD, DSC, or IR spectra, to support the existence and characterize these forms. Therefore, the existence of these polymorphs remains unconfirmed and requires further investigation.

## Experimental Protocols

The following are detailed methodologies for the synthesis and characterization of **esomeprazole strontium** tetrahydrate, as cited in patent literature.

## Synthesis of Esomeprazole Strontium Tetrahydrate

Method 1: From Esomeprazole Free Base and Strontium Hydroxide

- Procedure:
  - Dissolve esomeprazole free base in methanol.
  - Separately, dissolve strontium hydroxide octahydrate in methanol.
  - Slowly add the strontium hydroxide solution to the esomeprazole solution with stirring at room temperature.
  - Continue stirring the mixture for approximately 3 hours.
  - Filter the resulting precipitate.

- Wash the filtered solid with methanol.
- Dry the product at 45°C for 12 hours to yield a white crystalline powder.[6]

#### Method 2: From an Alkali Salt of Esomeprazole and a Strontium Salt

- Procedure:
  - Dissolve an alkali salt of esomeprazole (e.g., sodium or potassium salt) in water at room temperature.
  - Separately, dissolve strontium chloride hexahydrate in water.
  - Slowly add the strontium chloride solution to the esomeprazole salt solution.
  - Stir the reaction mixture at room temperature for 1 to 2 hours.
  - Filter the precipitated solid.
  - Wash the wet cake with water.
  - Air dry the product at a temperature ranging from 40°C to 45°C.[3]

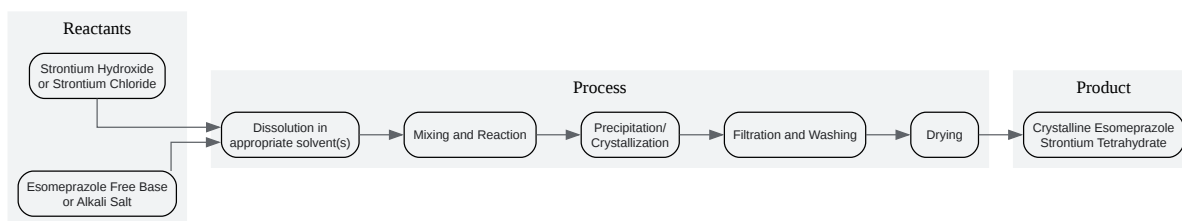
## Characterization Methods

- X-Ray Powder Diffraction (XRPD): XRPD patterns are typically recorded on a diffractometer using Cu K $\alpha$  radiation. The instrument is operated at a specific voltage and current (e.g., 45 kV and 40 mA). Data is collected over a  $2\theta$  range, for example, from 2° to 40°, with a defined step size and time per step.
- Differential Scanning Calorimetry (DSC): DSC thermograms are obtained by heating a sample in a sealed aluminum pan at a constant heating rate (e.g., 5°C/min or 10°C/min) under a nitrogen purge.
- Infrared (IR) Spectroscopy: IR spectra are typically recorded using the KBr pellet method on an FT-IR spectrometer over a specific wavenumber range (e.g., 4000-400 cm<sup>-1</sup>).

- Karl Fischer Titration: Water content is determined using a Karl Fischer titrator to confirm the hydration state of the crystalline form.

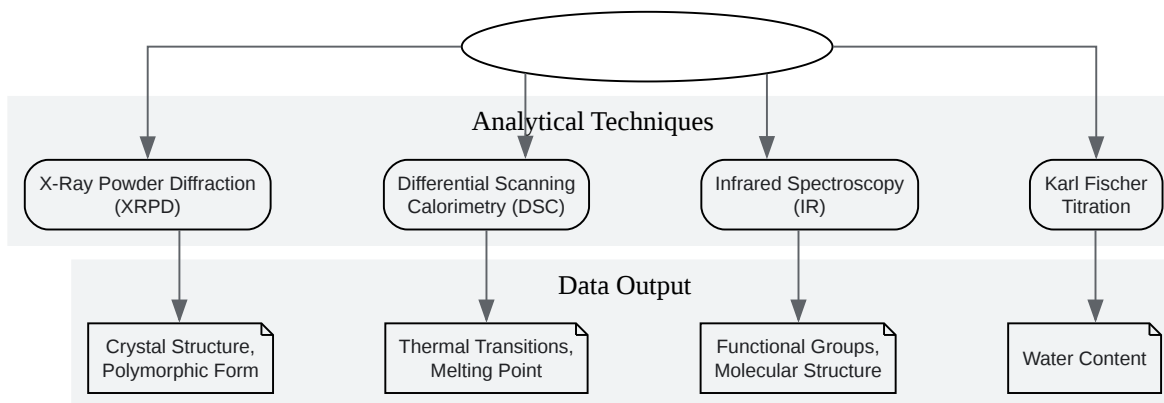
## Visualization of Relationships and Workflows

The following diagrams illustrate the synthesis and characterization workflow for **esomeprazole strontium**.



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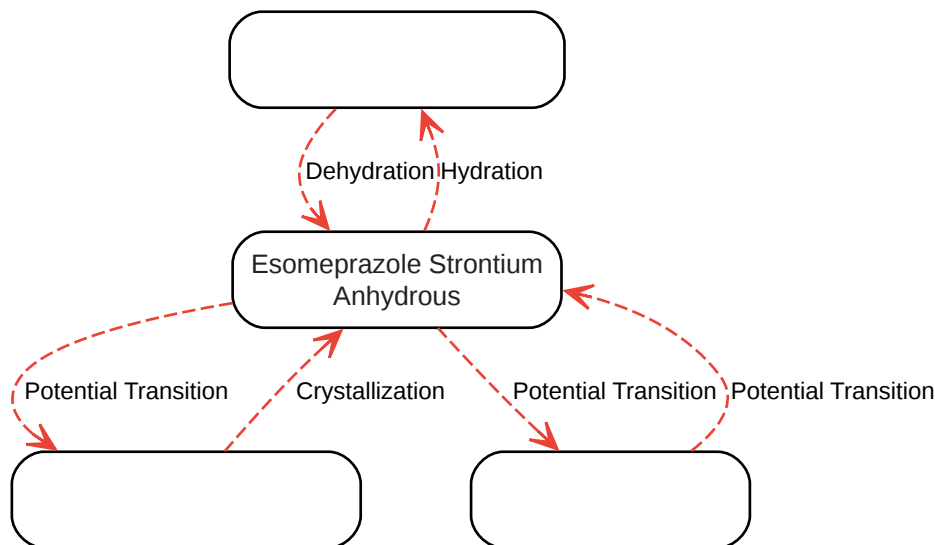
**Caption:** General synthesis workflow for **esomeprazole strontium** tetrahydrate.



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**Caption:** Analytical workflow for the characterization of **esomeprazole strontium**.



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- To cite this document: BenchChem. [Esomeprazole Strontium: A Comprehensive Technical Guide to its Crystalline Structure and Polymorphism]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1257675#esomeprazole-strontium-crystal-structure-and-polymorphism>]

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